

archaeological sites in Ahaggar National Park

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A Technical Guide to the Archaeological Sites of Ahaggar National Park, Algeria

This document provides a technical overview of the significant archaeological sites within Ahaggar National Park, Algeria, intended for researchers and scientists. It focuses on the Neolithic rock art, protohistoric funerary monuments, and associated material culture, presenting available data, outlining analytical methodologies, and visualizing key archaeological workflows.

Rock Art Chronology and Analysis

Ahaggar National Park and the surrounding central Saharan massifs contain one of the world's most extensive collections of prehistoric rock art.^[1] These engravings and paintings provide a critical record of the region's profound climatic and cultural shifts over millennia. The chronological framework is primarily based on stylistic sequencing, analysis of depicted fauna, and indirect dating methods.^[2]

Chrono-Stylistic Classification

The rock art of the Ahaggar is generally categorized into several major periods, reflecting significant environmental and societal transformations.

Period	Approximate Date Range	Key Characteristics & Depicted Fauna
Large Wild Fauna / Bubaline	c. 12,000 - 6,000 BP	Large-scale, naturalistic engravings of now-extinct megafauna such as the <i>Bubalus antiquus</i> , elephant, rhinoceros, and hippopotamus. Human figures are rare.
Round Head	c. 9,500 - 7,000 BP	Distinctive painted human figures with round, featureless heads, often depicted in ritualistic or dance-like scenes. Marks a shift towards more prominent human representation.
Pastoral / Bovidian	c. 7,200 - 3,000 BP	The most prolific period, dominated by depictions of domesticated cattle, sheep, and goats. Scenes portray daily life, herding, and social activities, indicating a pastoralist economy.
Horse Period / Caballine	c. 3,200 - 1,000 BP	Introduction of the horse, often shown with chariots or ridden by figures carrying metal weapons (spears, shields). Reflects increased mobility and social complexity.
Camel Period / Cameline	c. 2,000 BP - Present	Dominated by engravings and paintings of the dromedary camel, signifying the establishment of trans-Saharan trade routes and adaptation to arid conditions.

Experimental Protocols for Dating and Analysis

Directly dating Saharan rock art is notoriously difficult due to the scarcity of organic binders in paints and the nature of engraved surfaces.[3] Researchers rely on a combination of indirect dating of associated materials and advanced analytical techniques to characterize the art.

OSL dating is used to determine the burial age of sediments that may cover or underlie rock art panels, providing minimum or maximum age estimates for the art.[4]

- **Sample Collection:** Under complete darkness or safe red-light conditions, sediment samples (100-300g) are collected from stratigraphic layers associated with the rock art. Samples are extracted by hammering opaque tubes into the section to prevent light exposure.[4]
- **Laboratory Preparation (under subdued red light):**
 - The outer, light-exposed portion of the sample is removed.
 - The sample is treated with Hydrochloric acid (HCl) to remove carbonates and Hydrogen Peroxide (H₂O₂) to remove organics.[5]
 - Wet sieving is performed to isolate the desired grain size fraction (e.g., 150-250 µm).[5]
 - Density separation using heavy liquids (e.g., sodium polytungstate) isolates quartz and feldspar grains.
 - The quartz fraction is etched with Hydrofluoric acid (HF) for 40-80 minutes to remove the outer layer affected by alpha radiation and any remaining feldspars.[5]
- **Equivalent Dose (D_e) Measurement:**
 - Purified quartz grains are mounted on single-aliquot discs.
 - Measurements are performed using an automated OSL reader (e.g., Risø TL/OSL reader) equipped with blue LEDs for stimulation.[5]
 - The Single-Aliquot Regenerative-dose (SAR) protocol is applied to determine the equivalent dose (D_e), which is the total radiation dose absorbed by the grains since their burial.

- Dose Rate (D_r) Measurement:
 - The concentrations of radioactive elements (Uranium, Thorium, Potassium) in the surrounding sediment are measured using high-resolution gamma spectrometry or Inductively Coupled Plasma Mass Spectrometry (ICP-MS).[1]
 - The cosmic ray dose rate is calculated based on the site's altitude, latitude, and burial depth.
 - The total dose rate (D_r) is the sum of the contributions from sediment radioactivity and cosmic rays.
- Age Calculation: The age is calculated using the formula: $\text{Age} = \text{Equivalent Dose } (D_e) / \text{Dose Rate } (D_r)$.

Non-destructive and micro-analytical techniques are used to determine the elemental and mineralogical composition of rock art pigments, providing insights into material sourcing and production technology.[6][7]

- In-situ Analysis (Non-destructive):
 - A portable X-ray fluorescence (pXRF) spectrometer is used to obtain the elemental composition of the pigments directly on the rock surface. This helps identify key elements like iron (Fe) in red ochres and manganese (Mn) in black pigments.
- Microsample Analysis (Minimally destructive):
 - A minute sample of the pigment is collected and embedded in a resin block.
 - The sample is polished to create a cross-section, revealing the pigment and substrate layers.
- Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDS):
 - The cross-section is examined with a SEM to study the morphology and size of pigment particles.

- EDS analysis is performed on individual particles to obtain a precise elemental composition, identifying the makeup of pigments, extenders (e.g., clays, calcite), and binders.[7]
- Micro-Raman Spectroscopy:
 - A laser is focused on the pigment sample to identify its molecular structure.
 - This technique is highly effective for identifying the specific mineralogy, for instance, distinguishing between different iron oxides like hematite (Fe_2O_3) and goethite (FeOOH), or identifying manganese oxides like romanechite.[7]

Funerary Archaeology

The Ahaggar landscape is dotted with thousands of pre-Islamic funerary monuments, which are primary sources of information for the social structures, beliefs, and chronologies of protohistoric populations.

Typology of Funerary Monuments

The classification of Saharan funerary monuments is complex, with typologies based on architecture, construction technique, and geographic distribution. The work of G. Camps (1961) and F. Paris (1995) provides a foundational framework.[8]

Monument Type	Architectural Characteristics	Associated Period/Culture
Simple Tumulus	A simple cairn or mound of stones covering a central burial. The most common type.	Widespread; Neolithic to Protohistoric.
Tumulus with Crater	A tumulus with a depression in the center, resembling a crater.	Protohistoric.
Platform Monument	A low, circular, or sub-rectangular stone platform, often with a curb of larger stones.	Protohistoric.
Keyhole Monument ('Idebnan')	A circular or platform tumulus with a long, narrow antenna-like causeway extending from one side.	Late Pastoral / Protohistoric.
V-Shaped/Crescent Monument	A tumulus with two arms extending outwards to form a V or crescent shape, often oriented towards the east.	Protohistoric.
Chapel Tumulus	A monument incorporating an internal sanctuary or "chapel" separate from the burial chamber, allowing for ritual access to the deceased.[9]	Getulian; c. 5th century BCE - 5th century AD.[9]

A notable example is the monumental Tomb of Tin Hinan at Abalessa. This multi-chambered stone structure is dated to the 4th-5th century AD based on radiocarbon dating of the wooden litter and the presence of a Roman coin of Constantine I.[10][11] The tomb contained the skeleton of a high-status female accompanied by gold and silver jewelry, pearls, and other luxury goods, indicating long-distance trade connections with the Roman world.[11]

Settlement and Material Culture

Neolithic settlement sites in the Ahaggar, such as Amekni and Louni, provide crucial data on subsistence strategies and material culture during the region's humid phase.^[12]

Radiocarbon Chronology of Neolithic Sites

Radiocarbon dating of organic remains from settlement layers establishes the timeline of human occupation. While a comprehensive, tabulated list of dates for the park is not available in recent literature, key sites have been dated.

Site	Approximate Date Range (Conventional)	Dated Material	Cultural Association
Amekni	c. 8,500 - 5,000 BP	Charcoal, Pottery	Early to Middle Neolithic
Louni	c. 9,150 - 8,350 BP (7200-6400 BC)	Ancient Hearths	Early Neolithic
Adrar Tiouyen	c. 4,080 - 2,950 BP (2130-1000 BC)	Unknown	Late Neolithic

Note: These dates are derived from various publications and represent approximate ranges. Access to primary excavation reports with specific lab codes and calibration data is required for detailed chronological modeling.

Experimental Protocols for Material Analysis

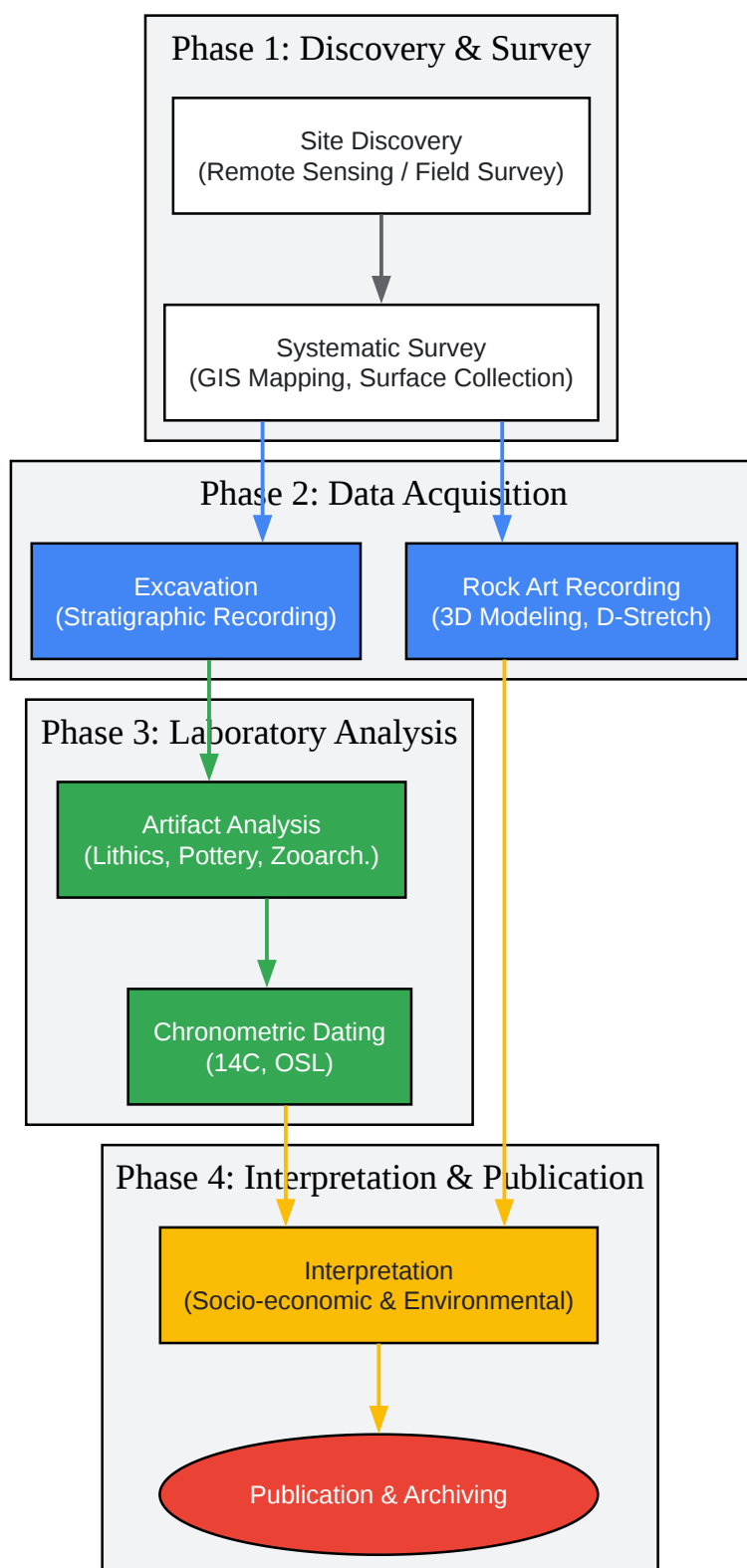
The study of faunal remains from archaeological sites reveals information about diet, subsistence strategies (hunting vs. herding), and paleoenvironment.^[13]

- Recovery and Cleaning:** Animal bones are systematically collected during excavation, often by sieving sediment. They are then gently cleaned with soft brushes and water to remove adhering matrix.
- Identification:** Each bone fragment is identified to the most precise taxonomic level possible (species, genus, or size class) using a comparative reference collection of modern animal skeletons.

- Quantification:
 - NISP (Number of Identified Specimens): A count of all identified bone fragments per taxon.
 - MNE (Minimum Number of Elements): An assessment of the minimum number of skeletal elements (e.g., femurs, mandibles) required to account for the NISP.
 - MNI (Minimum Number of Individuals): The minimum number of individual animals required to account for all the skeletal elements of a particular taxon.
- Taphonomic Analysis: Bones are examined under magnification for modifications such as:
 - Butchery marks: Cut marks, chop marks, and percussion fractures indicating carcass processing.
 - Carnivore/Rodent gnawing: Tooth marks indicating post-depositional disturbance.
 - Burning: Changes in color and texture indicating exposure to fire.
- Age and Sex Determination: For key domesticates like sheep/goat, dental eruption and wear patterns, as well as epiphyseal fusion of long bones, are used to construct mortality profiles, which can distinguish between strategies focused on meat, milk, or wool production.[\[13\]](#)

Visualized Workflows and Relationships

The following diagrams, generated using DOT language, illustrate key workflows in the archaeological investigation of sites in Ahaggar National Park.



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Caption: General workflow for archaeological investigation in Ahaggar.



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Caption: Chronometric dating workflow (Radiocarbon and OSL).

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References

- 1. OSL dating – Ounjougou [ounjougou.org]
- 2. Saharan rock art - Wikipedia [en.wikipedia.org]
- 3. mdpi.com [mdpi.com]
- 4. Dating sediments by luminescence (OSL) for archaeology [ciram-lab.com]
- 5. Isolation of Quartz Grains for Optically Stimulated Luminescence (OSL) Dating of Quaternary Sediments for Paleoenvironmental Research - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. irispublishers.com [irispublishers.com]
- 8. researchgate.net [researchgate.net]
- 9. AfricaBib | Funerary Monuments with Attached Chapels from the Northern Sahara [africabib.org]
- 10. grokipedia.com [grokipedia.com]
- 11. Tin Hinan Tomb - Wikipedia [en.wikipedia.org]
- 12. imcra-az.org [imcra-az.org]
- 13. researchgate.net [researchgate.net]

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